

Commercial Suppliers and Synthetic Guide for 2-Bromobutanamide in Research

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Compound of Interest

Compound Name: 2-Bromobutanamide

Cat. No.: B1267324

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For researchers, scientists, and drug development professionals, sourcing key chemical intermediates of high purity and understanding their synthesis is critical for advancing scientific discovery. **2-Bromobutanamide** is a valuable building block in organic synthesis, particularly in the development of novel therapeutics. This technical guide provides an in-depth overview of commercial suppliers of **2-bromobutanamide** and a detailed experimental protocol for its synthesis.

Commercial Availability of 2-Bromobutanamide

A variety of chemical suppliers offer **2-bromobutanamide** for research purposes. The purity and available quantities can vary, so it is essential to select a supplier that meets the specific needs of your experimental work. Below is a summary of several commercial sources.

Supplier/Distributor	Manufacturer	Purity	Available Quantities	CAS Number
Simson Pharma Limited	Simson Pharma Limited	High Quality (Certificate of Analysis provided)	Custom Synthesis	5398-24-3
Cenmed Enterprises	Aladdin Scientific	≥95%	1g	5398-24-3[1]
Fisher Scientific	eMolecules / Ambeed	Not specified	1g	5398-24-3[2]
CymitQuimica	Indagoo	95%	100mg, 250mg, 1g, 5g	5398-24-3[3]
CymitQuimica	Apollo Scientific	98%	Not specified	5398-24-3[3]
BenchChem	BenchChem	Not specified	Inquire for quote	5398-24-3[4]

Synthetic Protocol: Amidation of 2-Bromobutanoic Acid

One of the common and effective methods for preparing **2-bromobutanamide** is through the amidation of 2-bromobutanoic acid.[4] This two-step process involves the conversion of the carboxylic acid to an acyl chloride, followed by a reaction with ammonia.

Part A: Formation of 2-Bromobutyryl Chloride

This initial step converts the carboxylic acid into a more reactive acyl chloride using thionyl chloride.

Materials:

- Crude 2-bromobutanoic acid (0.4 mol)
- Thionyl chloride (0.44 mol)

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Heating mantle

Procedure:

- In a fume hood, place the crude 2-bromobutanoic acid in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.[\[5\]](#)
- Slowly add thionyl chloride to the flask.[\[5\]](#)
- Heat the mixture at reflux for 2 hours.[\[5\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature. The resulting 2-bromobutyryl chloride is typically used directly in the next step without further purification.

Part B: Formation of 2-Bromobutanamide

The acyl chloride is then reacted with ammonia to form the final amide product.

Materials:

- 2-Bromobutyryl chloride (from Part A)
- Ice-cold concentrated ammonia solution
- Beaker
- Stirring apparatus

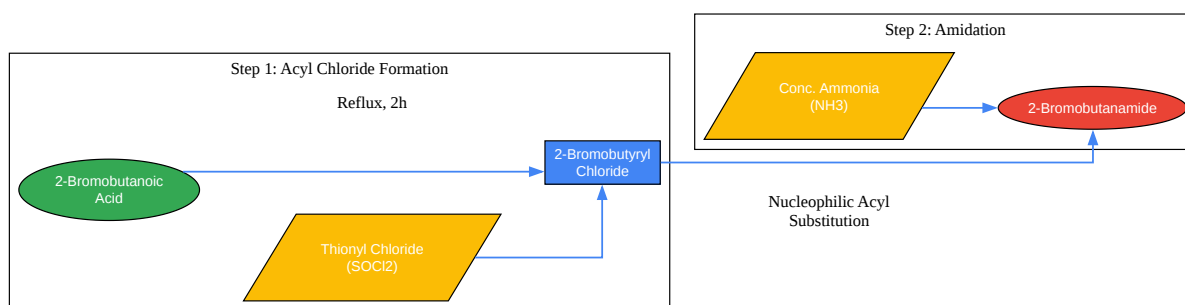
Procedure:

- Cool a beaker containing a stirred, ice-cold concentrated ammonia solution.[\[5\]](#)

- Slowly and carefully pour the cooled 2-bromobutyryl chloride from Part A into the stirred ammonia solution.[5] This reaction is exothermic.
- Continue stirring until the reaction is complete. The **2-bromobutanamide** will precipitate out of the solution.
- Collect the solid product by filtration, wash with cold water, and dry. The crude product can be purified by recrystallization.

Synthetic Workflow Diagram

The following diagram illustrates the key stages of the synthesis of **2-bromobutanamide** from 2-bromobutanoic acid.



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Caption: Synthesis of **2-bromobutanamide** from 2-bromobutanoic acid.

Applications in Research and Drug Development

2-Bromobutanamide serves as a versatile intermediate in medicinal chemistry and organic synthesis. Its primary utility lies in its ability to undergo nucleophilic substitution reactions at the

α -carbon, allowing for the introduction of various functional groups.[4] This reactivity makes it a valuable precursor for the synthesis of α -substituted amides.[4]

A significant application is in the synthesis of novel amino acids, which are crucial components in the development of new pharmaceuticals, particularly in neurological research.[4] For example, the reaction of **2-bromobutanamide** with ammonia can yield DL-2-aminobutanamide, an important intermediate in the synthesis of chiral molecules like the anti-epileptic drug Levetiracetam.[4]

Safety and Handling

2-Bromobutanamide is a hazardous substance and must be handled with appropriate safety precautions.

- Hazard Statements: Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[6]
- Personal Protective Equipment (PPE): Always wear protective gloves, protective clothing, eye protection, and face protection when handling this chemical.[7]
- Handling: Use only in a well-ventilated area, preferably a fume hood.[7] Avoid breathing fumes and prevent contact with skin and eyes.[7] Wash hands thoroughly after handling.[7]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container, away from incompatible substances such as strong oxidizing agents.[7]

Always consult the Safety Data Sheet (SDS) provided by the supplier for complete safety and handling information before use.

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